Application Note: Protocol for the Synthesis of Diethyl(ethylsulfamoyl)amine

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Compound of Interest

Compound Name:	*Diethyl(ethylsulfamoyl)amine*
CAS No.:	*1094661-86-5*
Cat. No.:	*B1452642*

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Executive Summary & Strategic Rationale

This application note details the laboratory-scale synthesis of **Diethyl(ethylsulfamoyl)amine**, an unsymmetrical sulfamide. Sulfamides (

) are critical bioisosteres for urea and sulfonamide moieties in drug discovery, offering enhanced hydrolytic stability and unique hydrogen-bonding capabilities [1].

The synthesis of unsymmetrical sulfamides presents a specific challenge: the tendency of sulfuryl chloride (

) to react twice with the first amine, yielding the symmetrical byproduct (

). To circumvent this, we utilize a Sequential Nucleophilic Substitution strategy. This protocol prioritizes the formation of the sterically more hindered intermediate (diethylsulfamoyl chloride) first, followed by the addition of the more volatile and reactive primary amine (ethylamine).

Retrosynthetic Logic

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The pathway is designed to maximize yield and safety by controlling the electrophilicity of the sulfur center.

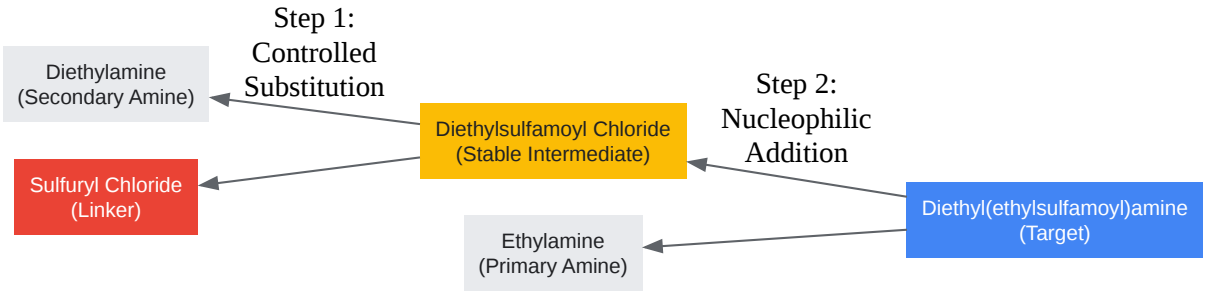

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Figure 1: Retrosynthetic breakdown of the target sulfamide via a sulfamoyl chloride intermediate.

Safety & Pre-requisites

Critical Hazard Warning:

- Sulfuryl Chloride (

  ): Highly corrosive, lachrymator, and reacts violently with water to release

  and

  gases. All glassware must be flame-dried.

- Ethylamine: Boiling point is 16.6°C. It is a gas at standard ambient temperature. This protocol recommends using Ethylamine 2.0 M solution in THF to ensure accurate dosing and handling safety.

Reagents & Materials:

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Reagent	Equiv.	Role	Notes
Sulfuryl Chloride	**1.0**	**Electrophile**	**Freshly distilled if yellow/decomposed.**
Diethylamine	1.0	Nucleophile 1	Secondary amine (forms intermediate).
Ethylamine (2M in THF)	1.2	Nucleophile 2	Primary amine (forms final product).

| Triethylamine (

) | 2.2 | Base | Scavenges

. | | Dichloromethane (DCM) | - | Solvent | Anhydrous (dried over

or molecular sieves). |

Experimental Protocol

Phase 1: Synthesis of Diethylsulfamoyl Chloride

Objective: Selective mono-substitution of sulfuryl chloride.

- Setup: Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a nitrogen inlet adapter. Flame-dry the apparatus under vacuum and backfill with nitrogen.
- Solvent Charge: Add Sulfuryl Chloride (10.0 mmol) and anhydrous DCM (40 mL) to the flask. Cool the solution to -78°C (dry ice/acetone bath).
  - Note: Low temperature is critical here to prevent the second chloride from reacting (formation of symmetrical byproduct) [2].
- Reagent Preparation: In a separate flask, mix Diethylamine (10.0 mmol) and Triethylamine (11.0 mmol) in anhydrous DCM (20 mL).
- Addition: Transfer the amine mixture to the addition funnel. Add dropwise to the stirred

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solution over 45 minutes.

- Observation: White precipitate (

) will form.

- Reaction: Allow the mixture to stir at -78°C for 1 hour, then slowly warm to 0°C over 2 hours.
- Checkpoint: Analyze a small aliquot by TLC (Hexane/EtOAc 8:1). The starting material (

) should be consumed.[1] The intermediate, Diethylsulfamoyl chloride, is stable enough for the next step without isolation, which minimizes hydrolysis risks.

Phase 2: Formation of **Diethyl(ethylsulfamoyl)amine**

Objective: Nucleophilic attack by the primary amine.

- Cooling: Re-cool the reaction mixture (containing the intermediate from Phase 1) to 0°C.
- Addition: Add Ethylamine (2.0 M in THF, 12.0 mmol) dropwise via syringe. Follow immediately with the second portion of Triethylamine (11.0 mmol).
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 12–16 hours.
  - Mechanism:[1][2][3][4][5][6] The primary amine attacks the sulfamoyl chloride sulfur atom, displacing the chloride.
- Quench: Quench the reaction by carefully adding saturated

  solution (20 mL).

Phase 3: Workup & Purification[7]

- Extraction: Separate the organic layer.[5][7] Extract the aqueous layer with DCM (

  mL).

- Washing: Combine organic phases and wash sequentially with:
  - 1M

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(20 mL) – Removes unreacted amines.

- Sat.

  (20 mL) – Neutralizes acid traces.

- Brine (20 mL).

- Drying: Dry over anhydrous

  , filter, and concentrate under reduced pressure.

- Purification: The crude oil typically requires flash column chromatography.
  - Stationary Phase: Silica Gel (230-400 mesh).
  - Mobile Phase: Gradient of Hexane/Ethyl Acetate (Start 90:10

    End 60:40).
  - Target

    : ~0.35 in 70:30 Hex/EtOAc (visualize with

    stain; sulfamides are not UV active unless derivatized).

Workflow Visualization

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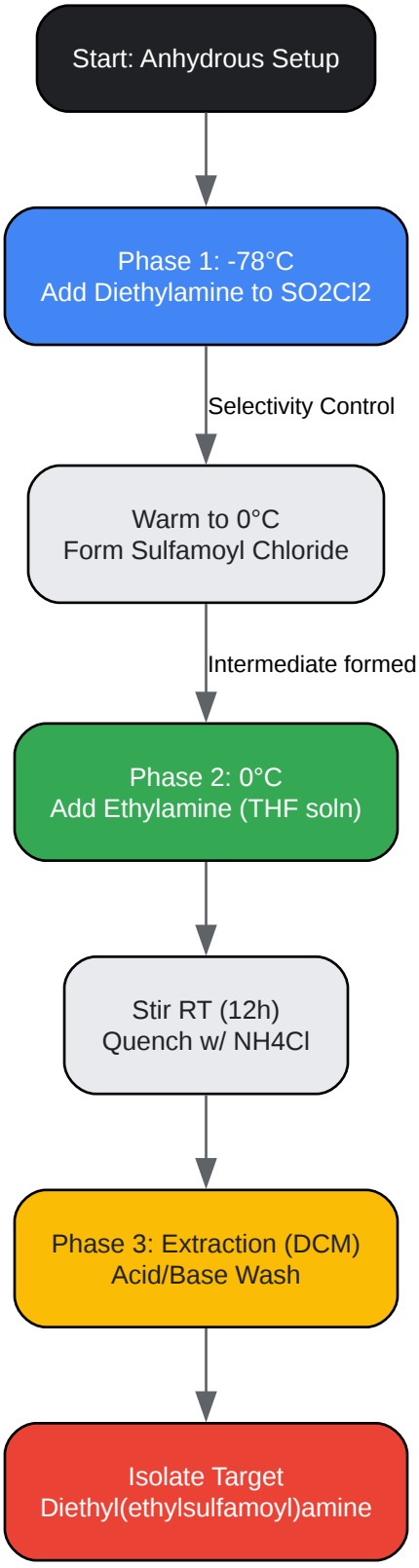

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Figure 2: Step-by-step operational workflow for the sequential synthesis.

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Characterization & Validation

To validate the synthesis, compare spectral data against the expected values for

(MW: 180.27 g/mol).

Technique	Expected Signal / Result	Structural Assignment
1H NMR ( )	1.15 (t, 6H)	(Diethyl methyls)
	1.20 (t, 3H)	(Ethyl methyl)
	3.05 (m, 2H)	(Ethyl methylene)
	3.25 (q, 4H)	(Diethyl methylenes)
	4.5-5.0 (br s, 1H)	(Sulfamide proton, exchangeable)
MS (ESI)	181.1	Positive mode ionization confirmation.
Appearance	Colorless oil or low-melting solid	Typical for low MW alkyl sulfamides.

Troubleshooting Table:

Issue	Probable Cause	Corrective Action

| Symmetrical byproduct ( ) | Phase 1 temp too high or addition too fast. | Ensure -78°C bath; add amine very slowly. | | Low Yield | Hydrolysis of

or intermediate. | Ensure strictly anhydrous solvents and glassware. | | Starting Material Remains | Incomplete reaction in Phase 2. | Extend reaction time or gently reflux (40°C) in Phase 2. |

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